

# Technical Guide: Proper Disposal and Handling of 2-Chloro-5-aminophenol[1]

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## Compound of Interest

Compound Name: 2-Chloro-5-aminophenol

CAS No.: 6358-06-1

Cat. No.: B042359

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## Executive Summary & Immediate Directives

Do not dispose of **2-Chloro-5-aminophenol** down the drain or in general trash.[1]

This compound is a halogenated aromatic amine/phenol.[1] Its disposal is strictly regulated due to the presence of the chlorine atom (risk of dioxin formation during improper combustion) and the amino group (aquatic toxicity).[1]

- Primary Disposal Path: High-Temperature Incineration (via approved hazardous waste contractor).[1]
- Waste Stream: Halogenated Organic - Solid (if powder) or Halogenated Solvent (if dissolved). [1]
- Critical Incompatibility: Isolate strictly from oxidizing agents (e.g., nitric acid, perchlorates) and acid chlorides.

## Chemical Profile & Physicochemical Hazards[1][2]

To manage this waste effectively, one must understand the molecule's dual functionality.[1] It contains both an electron-rich amino group and a phenolic hydroxyl group, making it susceptible to oxidation and pH-dependent solubility.[1]

Property	Data	Operational Implication
Chemical Name	2-Chloro-5-aminophenol	Also known as 5-Amino-2-chlorophenol.[1][2][3][4][5]
CAS Number	6358-06-1	Use this for waste manifest verification.[1]
Physical State	Solid (Crystalline powder)	Dust generation risk during transfer.[1]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClNO	Chlorine content mandates "Halogenated" classification.[1]
Acidity/Basicity	Amphoteric (pKa ~8.[1]55)	Soluble in both strong acid and strong base; complicates aqueous waste treatment.[1]
Hazards (GHS)	H302 (Harmful if swallowed), H315 (Skin Irrit.), H319 (Eye Irrit.)[1]	PPE (Nitrile gloves, safety glasses, N95/P100 mask) is mandatory.

## Waste Stream Segregation Logic

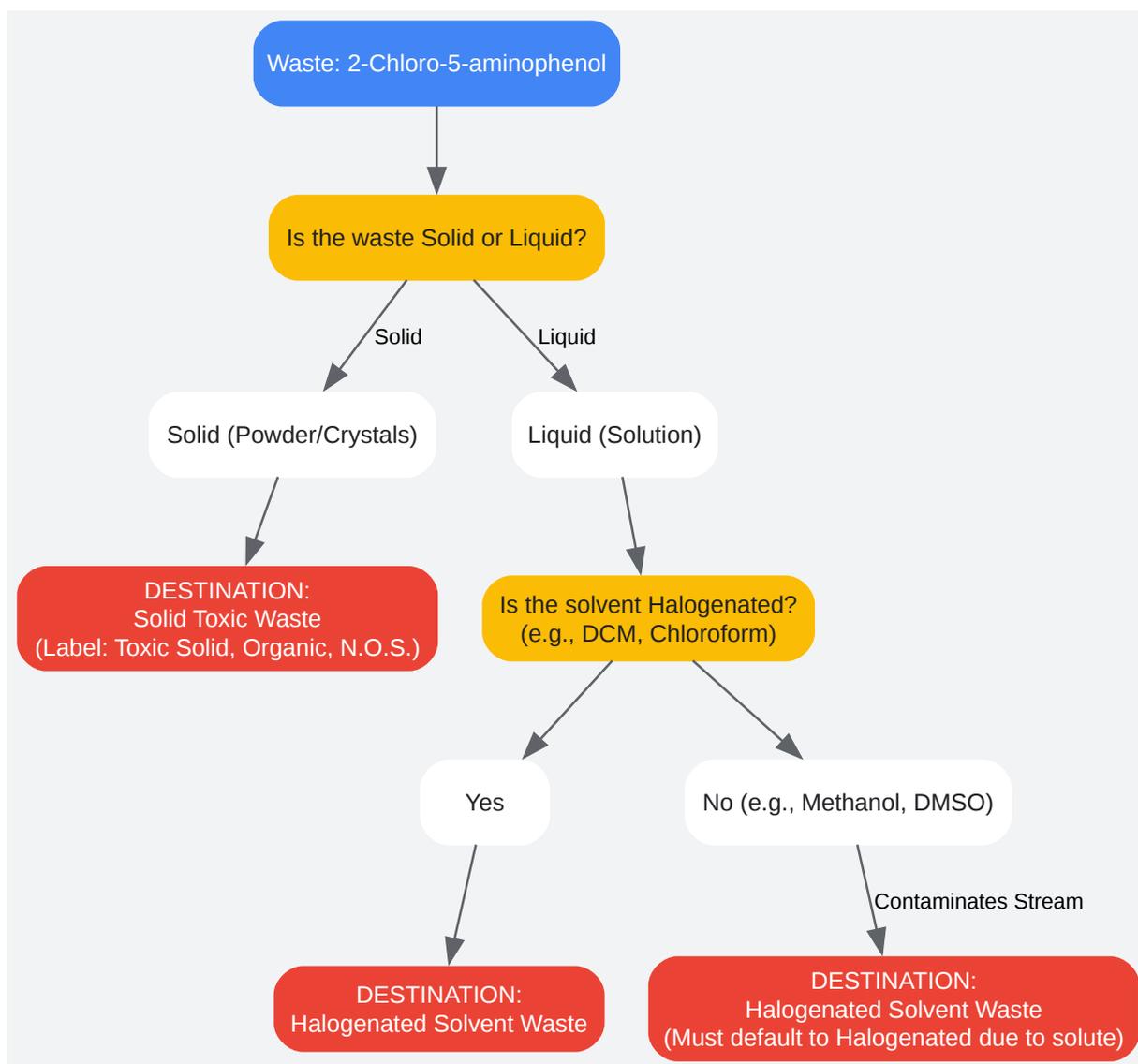
The most common compliance failure with this compound is misclassifying it as "Non-Halogenated" waste.[1]

### The Causality of Segregation[1]

- **Halogen Requirement:** Because the molecule contains Chlorine (Cl), it must be incinerated at temperatures exceeding 1,100°C with specific flue gas scrubbing to prevent the formation of polychlorinated dibenzodioxins (PCDDs).[1] Mixing this with non-halogenated waste (which is often used as fuel blending) can contaminate the entire fuel batch, leading to regulatory fines and environmental release.[1]
- **Oxidation Risk:** The amino-phenol structure is easily oxidized to quinone-imines.[1] Mixing this waste with oxidizing acids (like Nitric Acid waste) can lead to rapid exothermic reactions and potential drum pressurization/explosion.[1]

## Segregation Decision Tree

The following logic gate ensures the compound enters the correct waste drum.



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Figure 1: Decision logic for segregating **2-Chloro-5-aminophenol** waste. Note that even if dissolved in non-halogenated solvents (like Methanol), the presence of the solute renders the entire mixture "Halogenated" for disposal purposes.

## Detailed Disposal Protocol

## A. Solid Waste (Pure Compound or Contaminated Solids)[1]

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Avoid metal containers as the phenol group can react with certain metals over time.[1]
- Labeling:
  - Proper Shipping Name: Toxic solid, organic, n.o.s. (**2-Chloro-5-aminophenol**).[1]
  - UN Number: UN 2811 (Standard classification for this toxic solid unless vendor SDS specifies otherwise).[1]
  - Hazard Class: 6.1.
  - Packing Group: III.
- Procedure:
  - Place the solid directly into the container.[1]
  - Do not mix with silica gel waste unless the silica is also contaminated with halogens.[1]
  - Seal tightly.[1][6][7][8] Wipe the exterior with a damp paper towel (dispose of towel in the same bin).[1]

## B. Liquid Waste (Reaction Mixtures/Mother Liquor)[1]

- Container: HDPE or Glass safety-coated bottle (Amber glass preferred to prevent photo-oxidation).
- Compatibility Check: Ensure the solution pH is between 4 and 10.
  - Why? Extremely acidic solutions (< pH 2) containing this amine can precipitate salts or react violently if accidentally mixed with bleach/cyanide streams downstream.[1]
- Labeling: Mark clearly as "HALOGENATED SOLVENT WASTE".

- List "2-Chloro-5-aminophenol" as a constituent.[1][2][3][4][5][6][9][10][11]
- List the primary solvent (e.g., "Dichloromethane 95%, 2-Chloro-5-aminophenol 5%").[1]

## Spill Contingency & Emergency Response

In the event of a powder spill, the primary risk is inhalation of dust and environmental contamination.[1]

### Spill Response Workflow



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Figure 2: Immediate response workflow for solid spills.[1] The "Wet Down" step is critical to prevent aerosolizing the toxic powder.[1]

Decontamination Solution: For final surface cleaning, use a dilute surfactant (soapy water).[1] Avoid using bleach (Sodium Hypochlorite) immediately, as it can react with the amine group to form chloramines (toxic gas) or complex oxidation products.[1]

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 80676, 5-Amino-2-chlorophenol. Retrieved from [\[Link\]](#)[1]
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